

Safe Disposal of Aminoethoxyethanol: A Procedural Guide

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Compound of Interest

Compound Name: Aminoethoxyethanol

Cat. No.: B8391809

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **aminoethoxyethanol**, ensuring compliance and minimizing risk.

1. Immediate Safety Precautions & Personal Protective Equipment (PPE)

Before handling **aminoethoxyethanol** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent exposure. **Aminoethoxyethanol** is corrosive and can cause severe skin burns and eye damage.[1][2][3]

- **Eye and Face Protection:** Wear safety glasses with side shields or chemical safety goggles. [4] A face shield may be necessary for larger quantities.
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[4][5]
- **Respiratory Protection:** If there is a risk of inhalation, especially in poorly ventilated areas, use a NIOSH/MSHA-approved respirator.[1][4]

2. Spill Management

In the event of a spill, immediate action is required to contain and clean up the material safely.

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[1][5]
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[1][6] Do not use combustible materials like sawdust. For larger spills, dike the area to prevent spreading.[6]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with water, observing environmental regulations for the disposal of contaminated water.[7]
- Prohibited Disposal: Do not wash **aminoethoxyethanol** down the sewer or drain, as it should not be released into the environment.[1][5][8]

3. Waste Characterization and Segregation

Properly characterizing and segregating chemical waste is the first step in the disposal process.

- Hazardous Waste Determination: **Aminoethoxyethanol** is considered a hazardous substance.[4] Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[5]
- Waste Segregation: Keep **aminoethoxyethanol** waste separate from other chemical waste streams to avoid incompatible reactions. It is incompatible with strong oxidizing agents and strong acids.[5]

4. Step-by-Step Disposal Procedure

- Containerization:
 - Use a dedicated, leak-proof, and clearly labeled container for collecting **aminoethoxyethanol** waste.

- The label should include the chemical name "2-(2-Aminoethoxy)ethanol," the associated hazards (e.g., "Corrosive"), and the accumulation start date.
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[5\]](#)
 - Ensure the container is kept tightly closed.[\[5\]](#)
- Engage a Licensed Waste Disposal Service:
 - Disposal of **aminoethoxyethanol** must be handled by a licensed and approved hazardous waste disposal company.[\[2\]](#)[\[6\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- Documentation:
 - Maintain accurate records of the amount of waste generated and its disposal date. This is often a legal requirement.
- Empty Containers:
 - Empty containers that held **aminoethoxyethanol** may retain product residue and should be treated as hazardous waste.[\[6\]](#) They should be disposed of in the same manner as the chemical itself.[\[6\]](#)

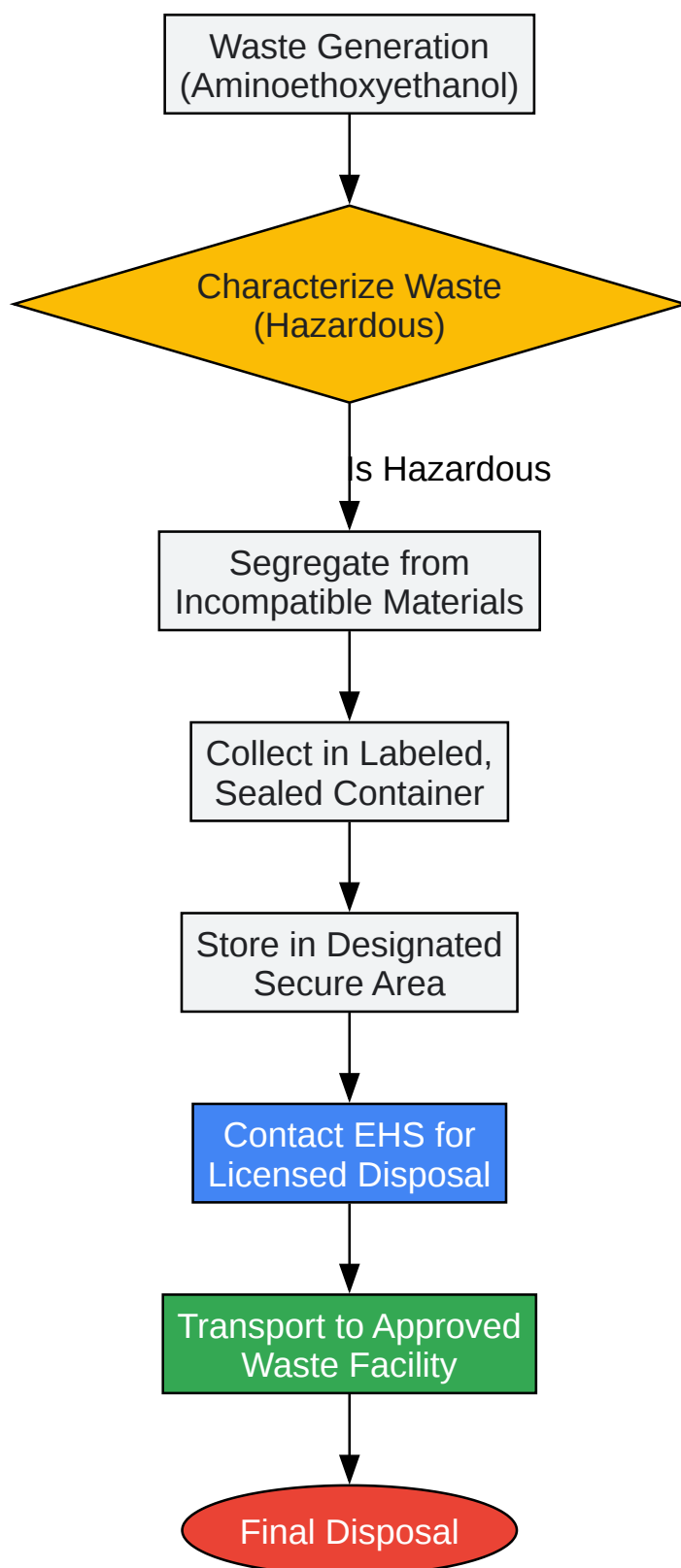
Quantitative Data Summary

While specific concentration thresholds for disposal methods are not readily available in the provided search results, the following table summarizes key quantitative data related to the physical and toxicological properties of **aminoethoxyethanol**.

Property	Value	Reference
CAS Number	929-06-6	[5]
UN Number	UN3055	[5][6]
Hazard Class	8 (Corrosive)	[1]
Boiling Point	218 - 224 °C / 424.4 - 435.2 °F	[5]
Flash Point	127 °C / 260.6 °F	[5]
Aquatic Toxicity (LC50)	460 mg/l - <i>Leuciscus idus</i> (Golden orfe) - 96 h	[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **aminoethoxyethanol** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **aminoethoxyethanol** waste.

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